

What is Estradiol-d3 and its chemical properties

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Compound of Interest

Compound Name: *Estradiol-d3*

Cat. No.: *B030113*

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An In-depth Technical Guide to **Estradiol-d3**

Introduction

Estradiol-d3 is a deuterated isotopologue of 17 β -estradiol, the primary and most potent endogenous estrogen in humans. In **Estradiol-d3**, three hydrogen atoms on the steroid's D-ring have been replaced with deuterium atoms at the C16 and C17 positions.^[1] This isotopic labeling imparts a mass shift of +3 Daltons compared to the unlabeled compound, making it an invaluable tool in analytical chemistry. Its principal application is as an internal standard for the highly accurate and precise quantification of endogenous estradiol in biological matrices using isotope dilution mass spectrometry (IDMS), most commonly with liquid chromatography-tandem mass spectrometry (LC-MS/MS) or gas chromatography-mass spectrometry (GC-MS).^{[1][2]} The use of a stable isotope-labeled internal standard like **Estradiol-d3** is critical for correcting variations during sample preparation and analysis, thereby ensuring the reliability of quantitative results in research, clinical diagnostics, and drug development.^[2]

Chemical and Physical Properties

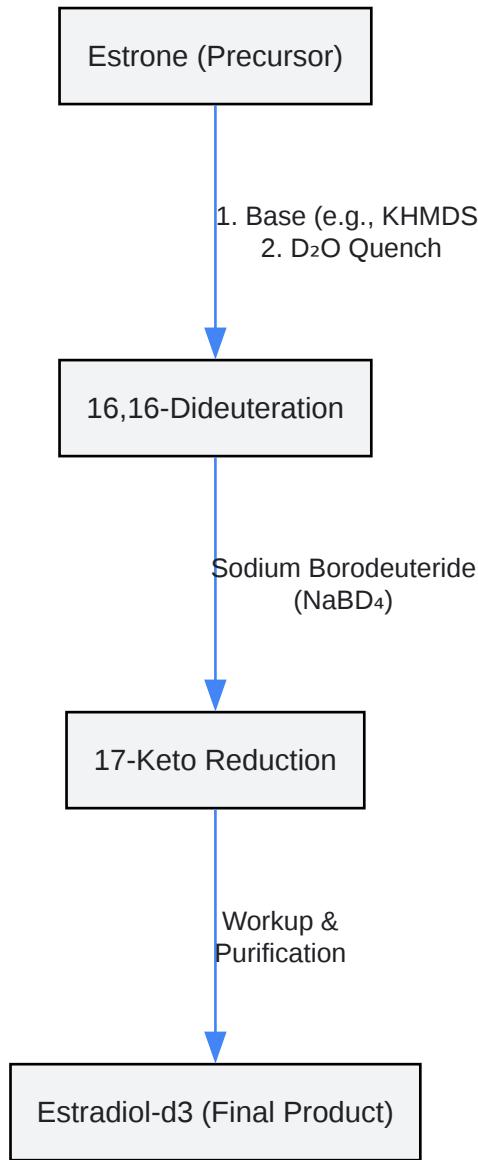
The fundamental properties of **Estradiol-d3** are summarized below. These characteristics are essential for its use as an analytical standard.

Property	Value	Reference
IUPAC Name	(8R,9S,13S,14S,17S)-16,16,1-7-trideuterio-13-methyl-6,7,8,9,11,12,14,15-octahydrocyclopenta[a]phenanthrene-3,17-diol	[3]
CAS Number	79037-37-9	[1][2][3]
Molecular Formula	C ₁₈ H ₂₁ D ₃ O ₂	[1]
Molecular Weight	275.4 g/mol	[1][3]
Synonyms	E2-d3, β -Estradiol-d3, 17 β -Estradiol-d3, 17 β -Oestradiol-d3	[1][2]
Purity	\geq 99% deuterated forms (d ₁ -d ₃)	[1]
Solubility	Soluble in DMSO and Ethanol	[1]

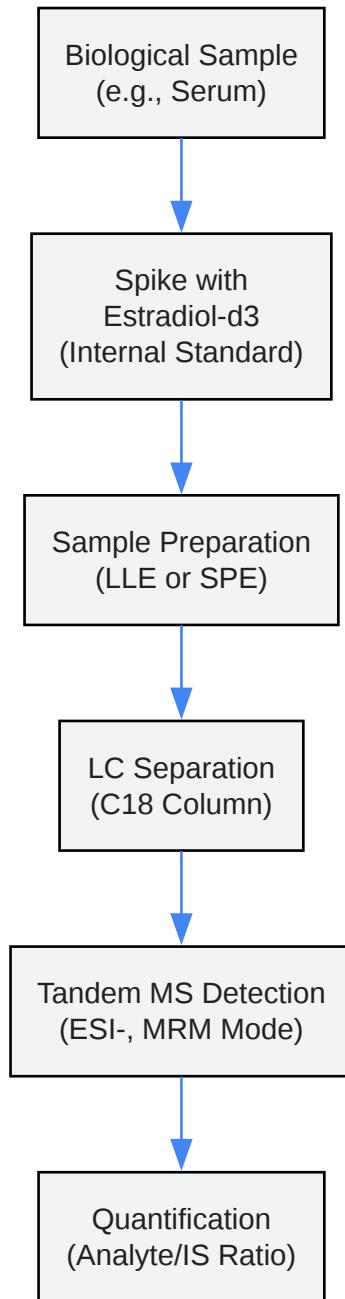
Proposed Synthesis of Estradiol-d3

While commercial synthesis of **Estradiol-d3** is typically proprietary, a plausible synthetic route can be designed based on established methodologies in steroid chemistry. The following multi-step process starts from the readily available precursor, estrone. This pathway is designed to specifically introduce deuterium at the C16 and C17 positions.

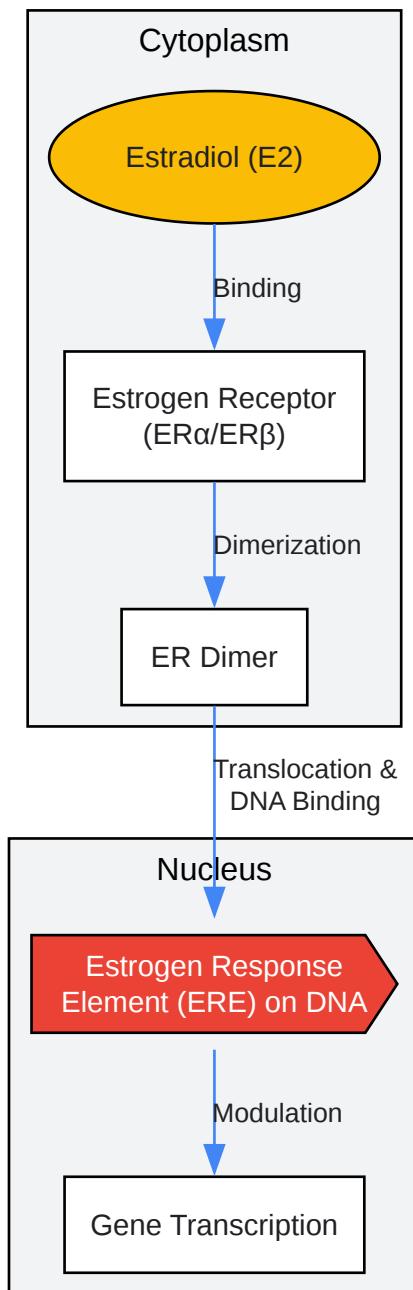
Proposed Synthetic Pathway for Estradiol-d3



Analytical Workflow for Estradiol Quantification using IDMS



Genomic Signaling Pathway of Estradiol

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References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Estradiol-d3 | C18H24O2 | CID 16213507 - PubChem [pubchem.ncbi.nlm.nih.gov]
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